

A Technical Guide to Cimbuterol-d9 for Analytical and Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cimbuterol-d9

Cat. No.: B565684

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Abstract: This document provides a comprehensive technical overview of **Cimbuterol-d9**, a deuterated isotopologue of the β -adrenergic agonist Cimbuterol. Designed for researchers, scientists, and drug development professionals, this guide details the compound's properties, supplier information, and critical applications as an internal standard in analytical chemistry. It includes a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflows and visualizes key processes through standardized diagrams.

Chemical and Physical Properties

Cimbuterol-d9 is the deuterium-labeled version of Cimbuterol. The incorporation of nine deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound, Cimbuterol, in complex matrices. Its primary use is in research and analytical laboratories, particularly for residue control and metabolism studies.^[1] It is intended for research purposes only and is not for human or veterinary use.^{[2][3]}

Property	Value	Source(s)
CAS Number	1246819-04-4	[1] [2] [3] [4]
Chemical Name	2-Amino-5-(2-tert-butyl-d9-amino-1-hydroxyethyl)benzonitrile	[1] [4]
Molecular Formula	C ₁₃ H ₁₀ D ₉ N ₃ O	[3] [5]
Molecular Weight	~242.36 g/mol	[2] [3]
Appearance	White to Off-White Solid	[3]
Purity	>95%	[5]
Solubility	Methanol (Slightly, Heated)	[3]
Storage	Store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months).	

Supplier and Purchasing Information

Cimbuterol-d9 is available from several specialized chemical suppliers as a reference standard. Pricing and availability can vary, and many suppliers require user registration to view pricing details.

Supplier	Product/Catalog No.	Available Quantities	Contact/Purchasing
WITEGA Laboratorien	BA023	5 mg, 10 mg, 25 mg, 50 mg	Distributed through various vendors.[1]
Biosynth	WZB81904	0.5 mg, 1 mg, 2 mg	Online catalog; prices listed as \$900.00 for 0.5 mg and 1 mg.[2]
GlpBio	GC62897	1 mg, 5 mg, 10 mg	Online catalog; requires inquiry for pricing.
Clearsynth	C468509	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg	Online catalog; requires login to view price.[6]
Simson Pharma	N/A	Inquire for details	Contact via email or phone for pricing and ordering.[7]
HPC Standards	679193	10 mg	Online catalog; requires login to view price.[8]

Application and Experimental Protocols

The primary application of **Cimbuterol-d9** is as an internal standard (IS) for the accurate quantification of Cimbuterol in biological samples, such as pork meat, using LC-MS/MS.[1] The IS corrects for variations in sample preparation (e.g., extraction efficiency) and instrument response.[1]

This protocol is adapted from methodologies described for the analysis of β -agonists in animal tissues.

1. Objective: To accurately quantify Cimbuterol in a pork meat sample using **Cimbuterol-d9** as an internal standard.

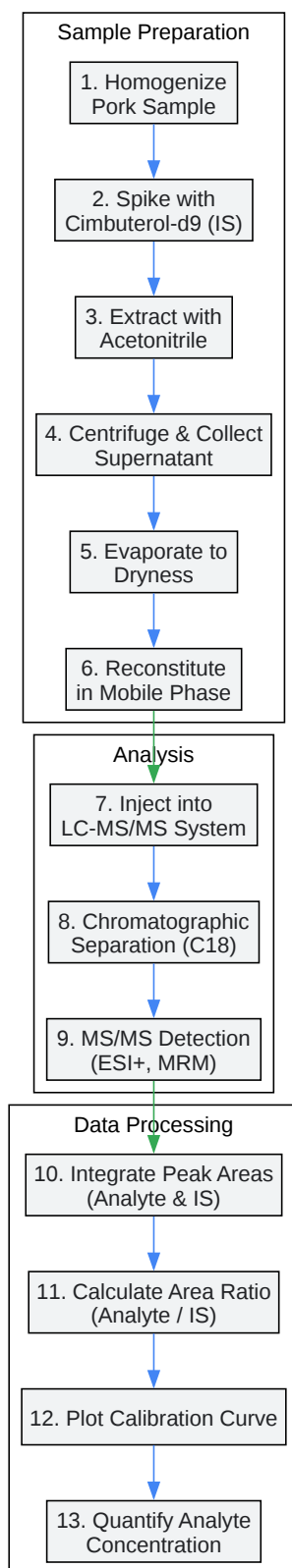
2. Materials:

- Pork meat sample
- **Cimbuterol-d9** (Internal Standard Stock)
- Cimbuterol (Calibration Standard)
- Acetonitrile (ACN)
- Formic Acid
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges
- Centrifuge tubes, vials

3. Methodology:

- Sample Preparation & Extraction:
 - Homogenize 5g of the pork meat sample.
 - Spike the homogenized sample with a known concentration of **Cimbuterol-d9** solution.
 - Add 10 mL of acetonitrile and vortex vigorously for 2 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the supernatant (the acetonitrile layer).
 - Evaporate the supernatant to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:

- Column: C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Start at 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization, Positive (ESI+).
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (example values):
 - Cimbuterol: Q1: m/z 234.1 -> Q3: m/z 178.1 (quantifier), m/z 160.1 (qualifier).
 - **Cimbuterol-d9**: Q1: m/z 243.2 -> Q3: m/z 184.1 (quantifier).
 - Note: Specific m/z values should be optimized in the laboratory.
- Data Analysis:
 - Generate a calibration curve using known concentrations of the Cimbuterol standard spiked with the fixed concentration of **Cimbuterol-d9**.
 - Plot the ratio of the peak area of Cimbuterol to the peak area of **Cimbuterol-d9** against the concentration of the Cimbuterol standards.
 - Calculate the concentration of Cimbuterol in the pork sample by interpolating its peak area ratio onto the calibration curve.

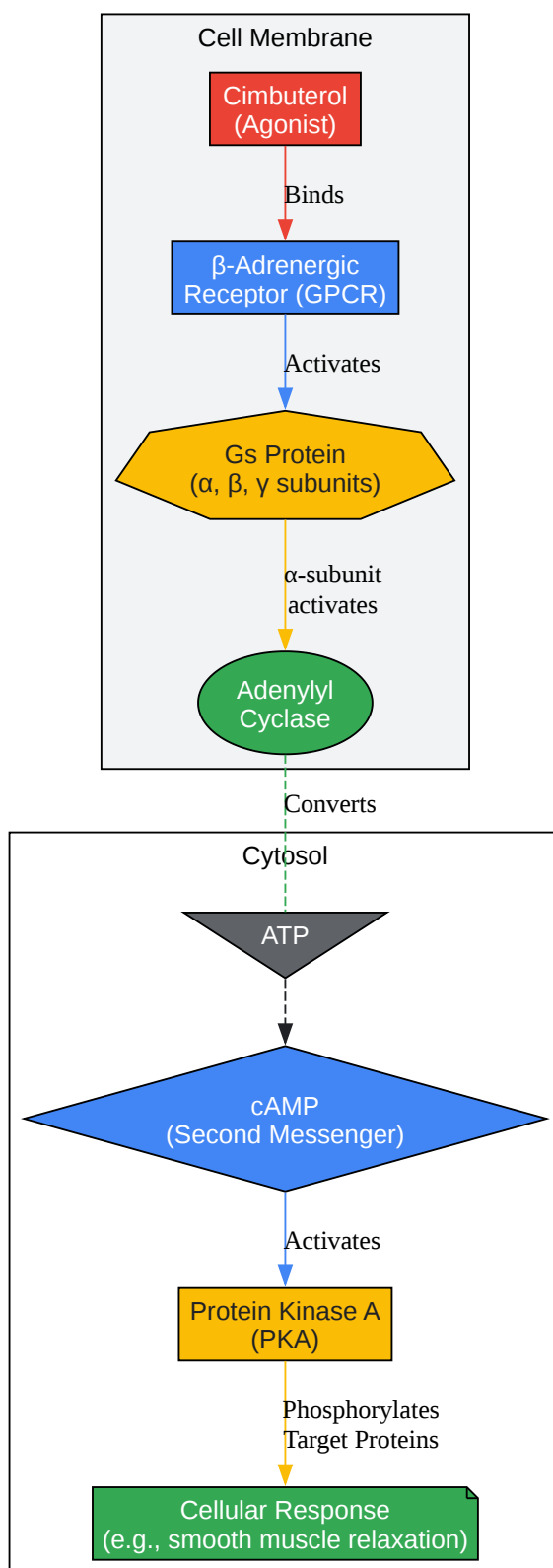


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Fig 1. Workflow for quantification using a deuterated internal standard.

Biological Context: β -Adrenergic Signaling Pathway

Cimbuterol is a β -adrenergic agonist. It exerts its effects by binding to and activating β -adrenergic receptors, which are G-protein coupled receptors (GPCRs). The diagram below illustrates the canonical Gs-protein signaling cascade initiated by an agonist like Cimbuterol.



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Fig 2. Simplified β -adrenergic receptor signaling pathway.

Safety and Handling

Cimbuterol-d9 is classified as a hazardous substance and must be handled with appropriate precautions in a laboratory setting.

- Hazard Statements: Harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).[8] Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[8]
- Precautionary Statements:
 - Prevention: Avoid breathing dust/fumes.[3] Wash hands thoroughly after handling.[3] Use only in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection.[3]
 - Response: If in eyes, rinse cautiously with water for several minutes.[3] If on skin, wash with plenty of water.[3] If inhaled, remove person to fresh air.[3]
 - Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[3]
- Personal Protective Equipment (PPE): A dust mask, safety glasses, and chemical-resistant gloves are recommended.

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and up-to-date safety information before handling this compound.[3][8]

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References

- 1. Cimbuterol-D9 - Traceable Reference Standard for Residue Analysis (CAS 1246819-04-4) [witega.de]
- 2. Cimbuterol-d9 | 1246819-04-4 | WZB81904 | Biosynth [biosynth.com]
- 3. CiMbuterol-D9 - Safety Data Sheet [chemicalbook.com]

- 4. echemi.com [echemi.com]
- 5. rivm.nl [rivm.nl]
- 6. clearsynth.com [clearsynth.com]
- 7. Cimbutoleol-D9 | CAS No- 1246819-04-4 | Simson Pharma Limited [simsonpharma.com]
- 8. hpc-standards.com [hpc-standards.com]
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